

2-(2,6-Dimethylmorpholin-4-yl)ethanamine chemical structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2,6-Dimethylmorpholin-4-yl)ethanamine

CAS No.: 244789-18-2

Cat. No.: B1302565

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An In-depth Technical Guide to 2-(2,6-Dimethylmorpholin-4-yl)ethanamine

This guide provides a comprehensive technical overview of **2-(2,6-Dimethylmorpholin-4-yl)ethanamine**, a heterocyclic compound with significant potential in synthetic chemistry and drug discovery. Designed for researchers, medicinal chemists, and professionals in drug development, this document delves into the molecule's structural characteristics, physicochemical properties, a validated synthesis protocol, and its broader applications, grounded in established chemical principles.

Core Molecular Profile and Structural Elucidation

2-(2,6-Dimethylmorpholin-4-yl)ethanamine belongs to the substituted morpholine class of compounds. The core structure features a morpholine ring, a six-membered saturated heterocycle containing both oxygen and nitrogen atoms. The addition of two methyl groups at the C2 and C6 positions and an aminoethyl group at the N4 position creates a versatile building block. The primary amine offers a reactive handle for further functionalization, while the

dimethylmorpholine scaffold can impart favorable pharmacokinetic properties, such as improved aqueous solubility and metabolic stability, to larger molecules.[\[1\]](#)[\[2\]](#)

Chemical Structure Diagram

The two-dimensional structure of the molecule is presented below, illustrating the connectivity of the atoms. The methyl groups at the C2 and C6 positions are typically in a cis configuration relative to each other, which is the thermodynamically more stable isomer.

Caption: 2D structure of **2-(2,6-Dimethylmorpholin-4-yl)ethanamine**.

Key Chemical Identifiers

For unambiguous identification and cross-referencing in chemical databases and literature, the following identifiers are critical.

Identifier	Value	Source
IUPAC Name	2-(2,6-dimethylmorpholin-4-yl)ethanamine	[3]
CAS Number	244789-18-2	
Molecular Formula	C ₈ H ₁₈ N ₂ O	[3]
Molecular Weight	158.24 g/mol	[4]
SMILES String	CC1CN(CC(O1)C)CCN	[3]
InChI Key	GLOJLKCUVTZRFO-UHFFFAOYSA-N	[3]
PubChem CID	329775431	

Physicochemical and Safety Profile

Understanding the properties and hazards of a compound is paramount for its effective and safe use in a laboratory setting.

Physicochemical Properties

The data presented here are compiled from computational predictions and supplier information, providing a baseline for experimental design.

Property	Value	Source
Physical Form	Solid	
Monoisotopic Mass	158.1419 Da	[3]
XLogP (Predicted)	-0.2	[3]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	3	[4]

Safety and Handling

As a substituted amine, **2-(2,6-Dimethylmorpholin-4-yl)ethanamine** requires careful handling. The following GHS hazard information is based on supplier data.

Hazard Class	Code	Description	Source
Acute Toxicity, Oral	H302	Harmful if swallowed	
Skin Irritation	H315	Causes skin irritation	[5][6]
Eye Irritation	H319	Causes serious eye irritation	[5][6]
STOT SE 3	H335	May cause respiratory irritation	[6][7]

Core Handling Protocols:

- **Personal Protective Equipment (PPE):** Always wear safety glasses with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile).
- **Ventilation:** Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.

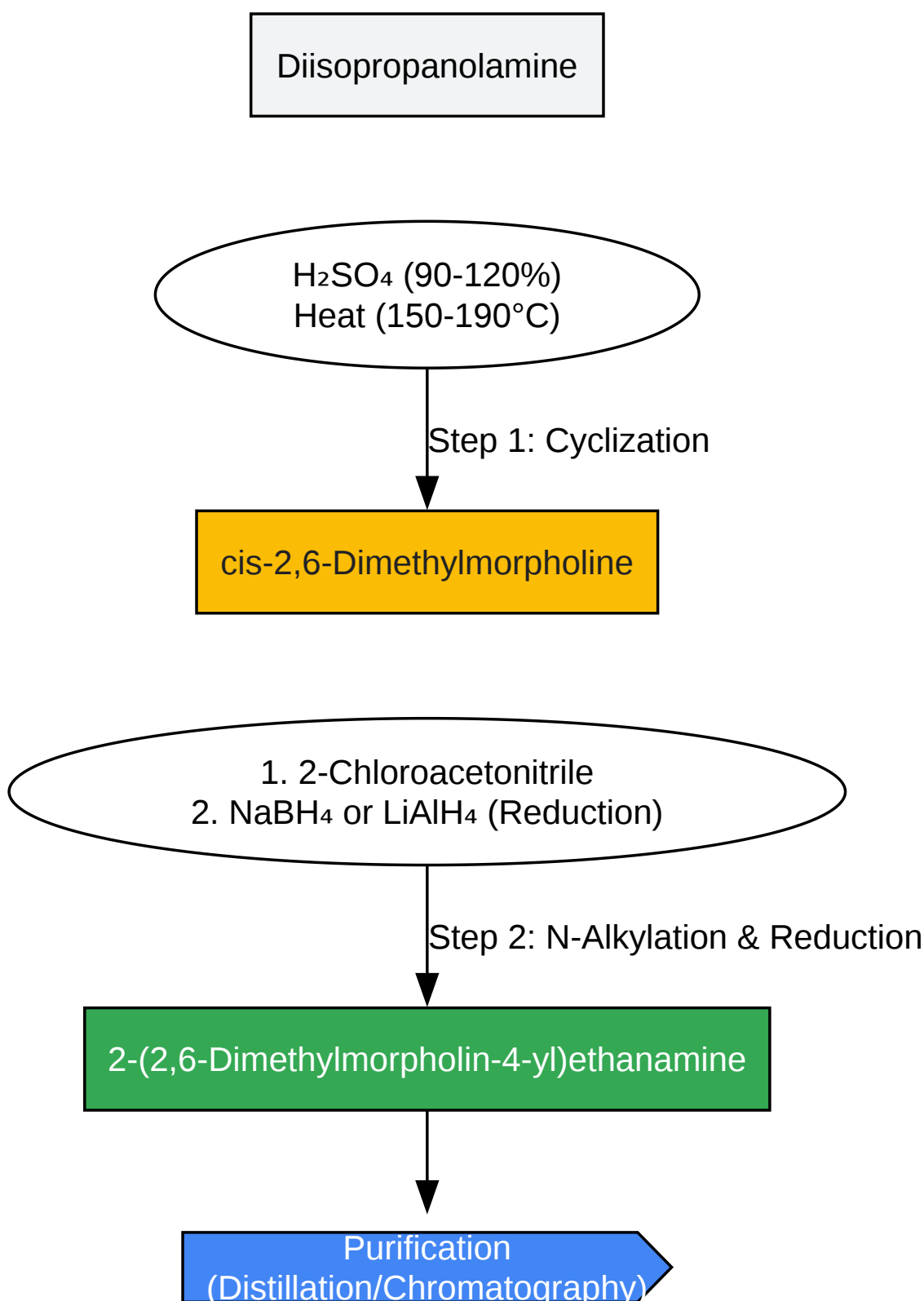
- Ingestion/Inhalation: Avoid ingestion and inhalation. In case of accidental exposure, seek immediate medical attention.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and acids.

Synthesis Protocol: A Validated Approach

A robust and reproducible synthesis is essential for obtaining high-purity material for research. The following two-step process outlines a practical and efficient route, starting from commercially available precursors. The causality behind the choice of reagents and conditions is explained to ensure a deep understanding of the process.

Synthetic Workflow Overview

The synthesis involves two primary stages: first, the formation of the key intermediate, cis-2,6-dimethylmorpholine, followed by its N-alkylation to yield the final product.



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Caption: Proposed two-step synthesis of the target compound.

Step 1: Synthesis of cis-2,6-Dimethylmorpholine

Principle: This step involves the acid-catalyzed cyclization of diisopropanolamine. Sulfuric acid acts as both a catalyst and a dehydrating agent, facilitating the intramolecular condensation to form the morpholine ring.[8] The simultaneous addition of reagents helps manage the exothermic reaction.[8]

Methodology:

- **Reactor Setup:** Equip a suitable reactor with a stirrer, a dropping funnel, and a condenser.
- **Reagent Addition:** Simultaneously and slowly add diisopropanolamine and 90-120% sulfuric acid to the reactor. The controlled addition is crucial to manage the heat generated.
- **Reaction:** The reaction mixture is stirred and heated to a temperature between 150°C and 190°C to drive the dehydration and cyclization.[8]
- **Work-up:** After cooling, the reaction mixture is carefully neutralized with a strong base (e.g., NaOH) to a high pH.
- **Isolation:** The product, cis-2,6-dimethylmorpholine, is then isolated, typically by steam distillation or solvent extraction, followed by fractional distillation to achieve high purity.

Step 2: N-Alkylation to 2-(2,6-Dimethylmorpholin-4-yl)ethanamine

Principle: This step introduces the aminoethyl side chain onto the nitrogen of the morpholine ring. A common strategy is to use a two-carbon electrophile that can be converted to a primary amine. Here, we use a two-step sequence involving cyanoethylation followed by reduction.

Methodology:

- **N-Cyanoethylation:**
 - Dissolve cis-2,6-dimethylmorpholine (1.0 eq) in a suitable solvent like acetonitrile.
 - Add a non-nucleophilic base such as potassium carbonate (1.5 eq) to act as an acid scavenger.

- Add 2-chloroacetonitrile (1.1 eq) dropwise at room temperature. The reaction is typically stirred for 12-24 hours until TLC or GC-MS analysis indicates the consumption of the starting material.
- Rationale: Chloroacetonitrile is an effective electrophile. The nitrile group is a stable precursor to the primary amine.
- Work-up and Isolation of Intermediate:
 - Filter the reaction mixture to remove the inorganic salts.
 - Concentrate the filtrate under reduced pressure to obtain the crude nitrile intermediate, 2-(2,6-dimethylmorpholin-4-yl)acetonitrile. This intermediate can be purified by chromatography or used directly in the next step.
- Reduction of the Nitrile:
 - Carefully dissolve the crude nitrile intermediate in an anhydrous ether solvent (e.g., THF or diethyl ether) under an inert atmosphere (e.g., nitrogen or argon).
 - Slowly add a powerful reducing agent such as lithium aluminum hydride (LiAlH_4 , approx. 1.5-2.0 eq) or a safer alternative like sodium borohydride (NaBH_4) with a catalyst. The reaction is often exothermic and may require cooling.
 - Rationale: LiAlH_4 is highly effective for reducing nitriles to primary amines.
- Quenching and Final Work-up:
 - After the reduction is complete, the reaction is cautiously quenched by the sequential addition of water, followed by a sodium hydroxide solution (Fieser workup).
 - The resulting solids are filtered off, and the organic layer is separated.
 - The solvent is removed under reduced pressure, and the final product, **2-(2,6-dimethylmorpholin-4-yl)ethanamine**, is purified by vacuum distillation or column chromatography to yield a high-purity solid.

Applications in Research and Development

The morpholine moiety is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs.^[1] Its presence often enhances aqueous solubility, improves metabolic stability, and can provide a key binding interaction with biological targets.

While specific biological activities for **2-(2,6-Dimethylmorpholin-4-yl)ethanamine** are not extensively documented in public literature, its structure makes it an ideal candidate for:

- **Fragment-Based Drug Discovery (FBDD):** As a small molecule with a reactive primary amine, it can be used to build larger, more complex molecules.
- **Scaffold for Chemical Libraries:** The primary amine can be readily derivatized via amide coupling, reductive amination, or other nitrogen-based chemistries to rapidly generate a library of compounds for screening against various biological targets.
- **Ligand Synthesis:** The diamine nature of the molecule makes it a potential ligand for coordination chemistry, which has applications in catalysis and materials science.^[2]

The dimethyl substitution on the morpholine ring provides steric hindrance that can influence binding conformations and potentially reduce metabolism at adjacent sites, a common strategy in drug design.

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- To cite this document: BenchChem. [2-(2,6-Dimethylmorpholin-4-yl)ethanamine chemical structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1302565/docs#2-2-6-dimethylmorpholin-4-yl-ethanamine-chemical-structure\]](https://www.benchchem.com/product/b1302565/docs#2-2-6-dimethylmorpholin-4-yl-ethanamine-chemical-structure)

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